

Technical Guide: Safety, Handling, and Application of 3-Methylphenethyl Alcohol

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Compound of Interest

Compound Name: 3-Methylphenethyl alcohol

CAS No.: 1875-89-4

Cat. No.: B162758

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CAS: 1875-89-4 | Formula: C₉H₁₂O | Version: 1.0

Executive Summary

This technical guide provides a comprehensive safety and operational framework for the handling of **3-Methylphenethyl alcohol** (also known as m-methylphenethyl alcohol or 2-(3-methylphenyl)ethanol). Targeted at pharmaceutical researchers and process chemists, this document synthesizes physicochemical data with rigorous risk management protocols. While often utilized as a fragrance ingredient due to its floral olfactory profile, its role as a functionalized aromatic building block in drug development requires strict adherence to GHS-compliant safety measures to mitigate risks associated with skin, eye, and respiratory irritation.

Physicochemical Identity & Profile

Understanding the physical constants is the first line of defense in establishing proper engineering controls.

Property	Value	Operational Implication
CAS Number	1875-89-4	Unique identifier for inventory/regulatory tracking. [1]
Molecular Weight	136.19 g/mol	Calculation of molar equivalents in synthesis.
Physical State	Liquid (Colorless)	Fluid handling protocols apply.
Boiling Point	242–243 °C	High boiling point; low volatility at RT, but vapor pressure increases significantly upon heating.
Density	1.002 g/mL @ 25 °C	Slightly denser than water; will sink in aqueous biphasic washes if not emulsified.
Flash Point	109 °C (Closed Cup)	Combustible Class IIIB. Requires heating to ignite, but mist/spray can be explosive.
Solubility	Low in water; High in organic solvents	Requires organic solvents (DCM, EtOAc) for extraction; aqueous spills require surfactant for cleanup.

Hazard Identification & Toxicology (GHS Framework)

3-Methylphenethyl alcohol is classified under the Globally Harmonized System (GHS) with specific warnings regarding its irritant properties.

Primary Hazards[2]

- H302 (Harmful if swallowed): Moderate acute toxicity. Ingestion may cause gastrointestinal distress and systemic effects similar to other phenethyl alcohol derivatives.

- H315 (Causes skin irritation): Lipophilic nature allows penetration of the stratum corneum, leading to dermatitis and local inflammation.
- H319 (Causes serious eye irritation): Direct contact can cause severe conjunctival irritation and potential corneal injury if not flushed immediately.
- H335 (May cause respiratory irritation): Inhalation of vapors, especially when heated, irritates the mucous membranes of the upper respiratory tract.

Toxicological Mechanism

As a primary alcohol, **3-Methylphenethyl alcohol** is metabolized via Alcohol Dehydrogenase (ADH) to its corresponding aldehyde, and subsequently by Aldehyde Dehydrogenase (ALDH) to 3-methylphenylacetic acid. The intermediate aldehyde can be reactive and cytotoxic, contributing to the irritation potential observed in mucosal tissues.

Risk Management & Engineering Controls

Engineering Controls Hierarchy

Reliance on PPE alone is insufficient. The following engineering controls are mandatory:

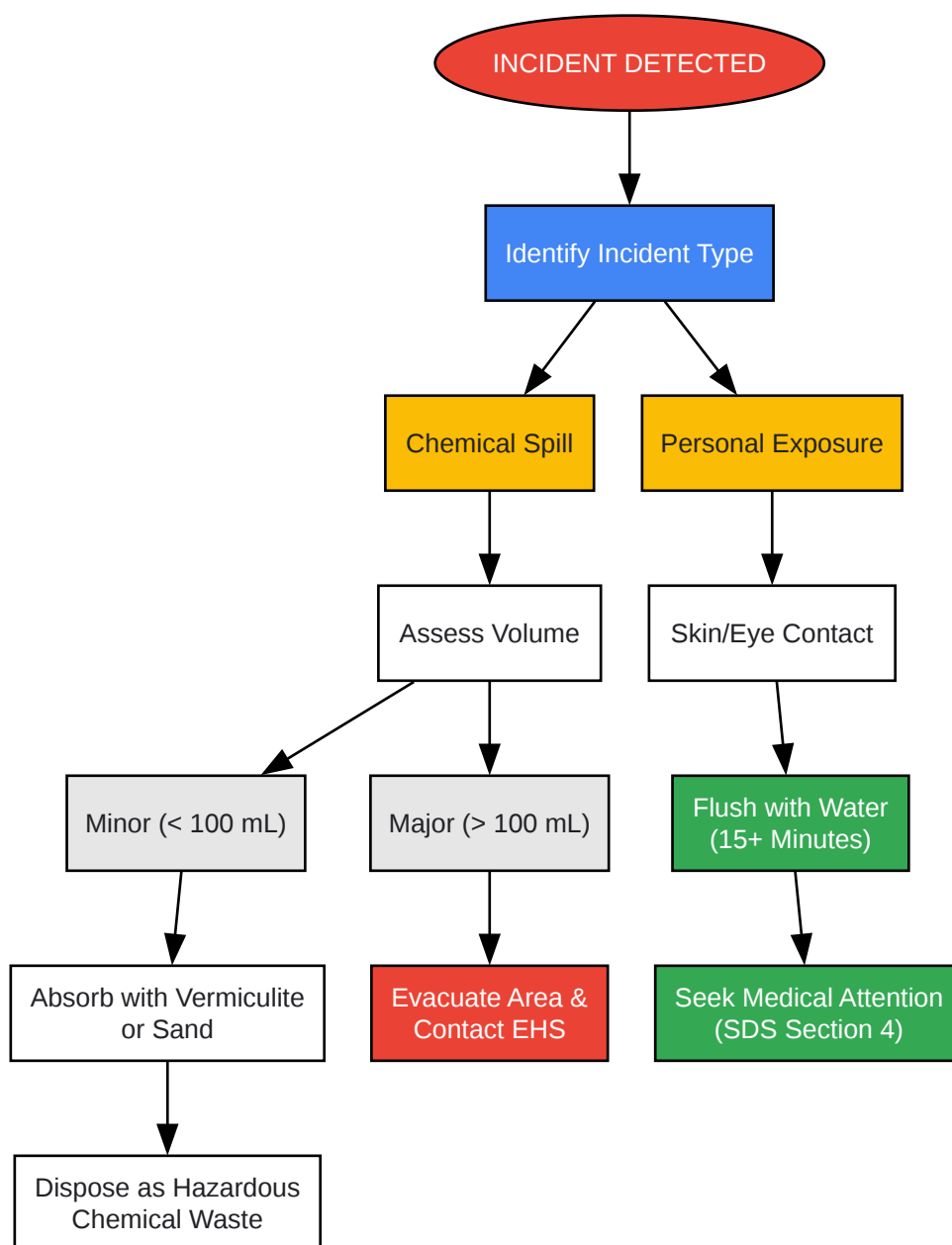
- Primary Containment: All transfers and heating operations must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Process Isolation: Reactions involving temperatures >80 °C should be performed in closed vessels or under reflux condensers to prevent vapor release.
- Ventilation: Laboratory spaces must maintain a minimum of 6–10 air changes per hour (ACH).

Personal Protective Equipment (PPE) Matrix

Body Area	Recommended PPE	Technical Justification
Hand Protection	Nitrile Rubber (≥ 0.11 mm)	Excellent resistance to aromatic alcohols. Latex is permeable and should be avoided. Double-gloving recommended for prolonged handling.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient due to the liquid nature and severe irritation risk (H319).
Respiratory	NIOSH N95 or P100 (if aerosolized)	Required only if engineering controls (fume hood) fail or during spill cleanup. A half-mask with organic vapor cartridges is needed for large spills.
Body Defense	Lab Coat (Cotton/Poly blend)	Standard protection against splashes.

Emergency Response Protocols

The following diagram outlines the decision logic for spill response and exposure management.



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Figure 1: Decision logic for emergency response involving **3-Methylphenethyl alcohol**.

Handling, Storage, and Stability[3][4]

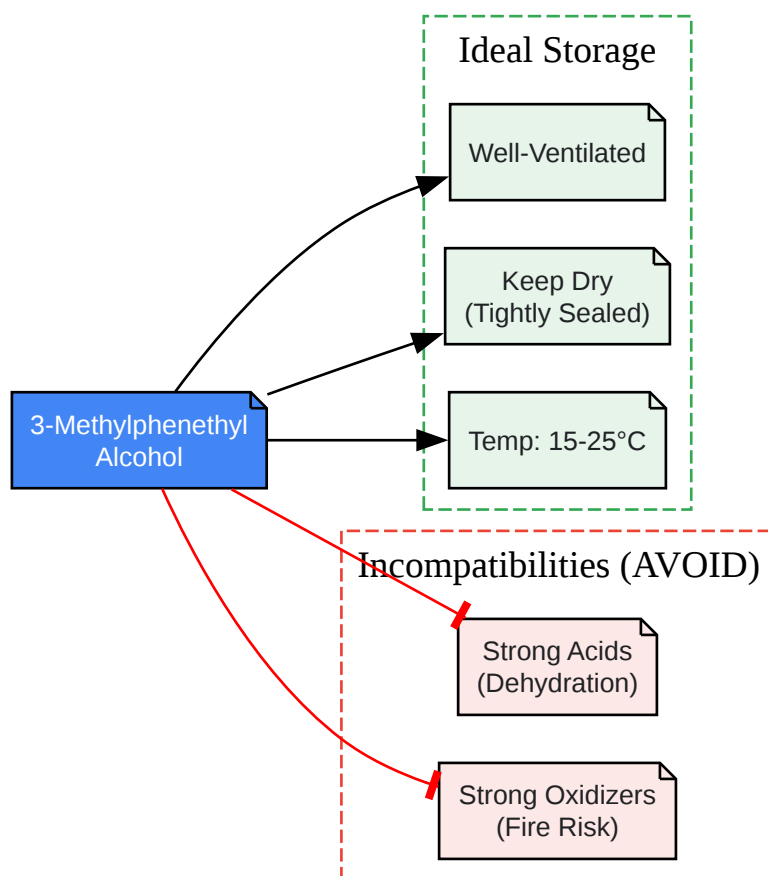
Storage Incompatibilities

3-Methylphenethyl alcohol contains a primary hydroxyl group (-CH₂CH₂OH) and an electron-rich aromatic ring.

- Oxidizing Agents: Incompatible with strong oxidizers (e.g., KMnO_4 , CrO_3 , concentrated HNO_3). Reaction can lead to exothermic generation of 3-methylphenylacetic acid or ring oxidation.
- Acid Chlorides/Anhydrides: Reacts vigorously to form esters, releasing heat and potentially HCl gas.

Storage Conditions

- Temperature: Store at room temperature (15–25 °C).
- Environment: Keep container tightly sealed in a dry, well-ventilated place. Hygroscopic tendencies are low, but moisture can affect purity in sensitive applications.
- Shelf Life: Stable for >2 years if stored correctly.



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Figure 2: Storage requirements and chemical incompatibility map.

Pharmaceutical Application & Synthesis Context

For drug development professionals, **3-Methylphenethyl alcohol** serves as a versatile scaffold intermediate.

Synthetic Utility[5]

- **Linker Chemistry:** The primary alcohol is easily converted to a leaving group (mesylate, tosylate, or halide) for nucleophilic substitution reactions, allowing the attachment of the 3-methylphenethyl motif to pharmacophores.
- **Oxidation:** Controlled oxidation yields (3-methylphenyl)acetaldehyde, a precursor for reductive amination reactions to synthesize secondary amines.

Metabolic Considerations

In metabolic stability assays (microsomal stability), the compound is expected to undergo:

- **Phase I:** Oxidation to the carboxylic acid (3-methylphenylacetic acid).
- **Phase II:** Glucuronidation of the alcohol or the subsequent acid.
- **Note:** The methyl group on the aromatic ring is also a potential site for benzylic hydroxylation by CYP450 enzymes, though oxidation of the primary alcohol is kinetically favored.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 24851300, **3-Methylphenethyl alcohol**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Phenethyl alcohol derivatives. Retrieved from [\[Link\]](#)

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Sources

- [1. 3-Methylphenethyl alcohol | 1875-89-4 \[chemicalbook.com\]](#)
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